

Protocol for the Alpha-Bromination of 9-Acetylanthracene

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Compound of Interest

Compound Name: 9-Acetylanthracene

Cat. No.: B057403

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Application Notes

This protocol details the synthesis of 2-bromo-1-(anthracen-9-yl)ethan-1-one, also known as 9-(bromoacetyl)anthracene, via the alpha-bromination of **9-acetylanthracene**. This method utilizes bromine as the brominating agent with a catalytic amount of aluminum chloride in an ethereal solvent. The resulting α -bromo ketone is a versatile intermediate in organic synthesis, particularly for the introduction of the anthracenoylmethyl group in the development of novel chemical entities and functional materials.

The reaction proceeds via an electrophilic substitution on the carbon atom alpha to the carbonyl group. The presence of the Lewis acid catalyst, aluminum chloride, enhances the electrophilicity of bromine. The reaction is initially conducted at a low temperature to control the exothermic reaction and then allowed to proceed at room temperature. A standard aqueous workup is employed to remove the catalyst and any unreacted bromine, followed by purification by recrystallization.

Reaction Scheme

Caption: Alpha-bromination of **9-acetylanthracene**.

Experimental Protocol

Materials:

Reagent/Solvent	Molar Mass (g/mol)	Purity
9-Acetylanthracene	220.27	98%
Bromine (Br ₂)	159.81	99.5%
Aluminum Chloride (AlCl ₃)	133.34	99%
Anhydrous Diethyl Ether	74.12	99.7%
Saturated Sodium Bicarbonate (aq)	-	-
Brine (saturated NaCl aq)	-	-
Anhydrous Sodium Sulfate	-	-
Ethanol	-	Reagent Grade
Water	-	Distilled

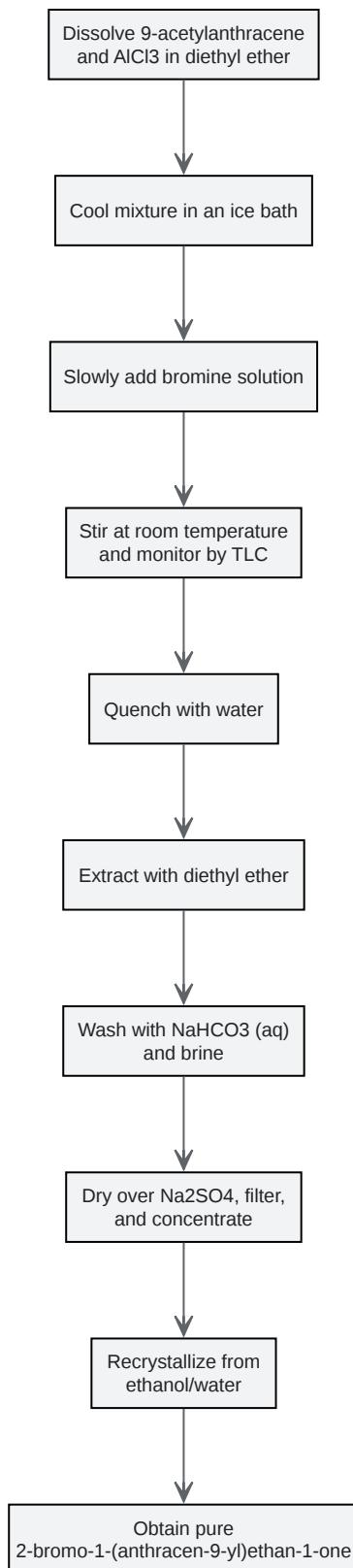
Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Standard laboratory glassware for workup
- Rotary evaporator
- Recrystallization apparatus
- Thin-Layer Chromatography (TLC) apparatus

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve **9-acetylanthracene** (5.0 g, 22.7 mmol, 1.0 eq) in anhydrous diethyl ether (50 mL).[1]
- Add a catalytic amount of aluminum chloride (AlCl_3) (0.5 g, 3.75 mmol, 0.165 eq) to the solution.[1]
- Cool the mixture in an ice bath with continuous stirring.
- Slowly add a solution of bromine (1.4 mL, 27.2 mmol, 1.2 eq) in diethyl ether from the dropping funnel to the stirred reaction mixture.[1]
- After the addition is complete, allow the reaction to warm to room temperature and continue to stir. Monitor the progress of the reaction by Thin-Layer Chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with a saturated aqueous solution of sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from an ethanol/water solvent system to yield 9-(bromoacetyl)anthracene as a solid.

Experimental Workflow



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Caption: Workflow for the synthesis of 2-bromo-1-(anthracen-9-yl)ethan-1-one.

Characterization Data

Physical Properties:

Compound	Molecular Formula	Molar Mass (g/mol)	Appearance
9-Acetylanthracene	C ₁₆ H ₁₂ O	220.27	Light-tan granules
2-bromo-1-(anthracen-9-yl)ethan-1-one	C ₁₆ H ₁₁ BrO	299.16	Solid

Spectroscopic Data for 2-bromo-1-(anthracen-9-yl)ethan-1-one:

While specific experimental spectra for the final product are not readily available in the searched literature, the following are expected characteristic signals based on its structure:

- ¹H NMR (CDCl₃): Signals corresponding to the aromatic protons of the anthracene core are expected in the aromatic region (δ 7.0-9.0 ppm). A singlet for the -CH₂Br protons is anticipated at a downfield position due to the electron-withdrawing effects of the adjacent carbonyl and bromine atom.
- IR (KBr): A characteristic strong absorption peak for the C=O stretching of the ketone is expected around 1680-1700 cm⁻¹. A peak corresponding to the C-Br stretching vibration is also anticipated.

Safety Information

- Bromine is highly corrosive and toxic. Handle with extreme care in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Aluminum chloride is a corrosive solid that reacts violently with water. Handle in a dry environment.
- Diethyl ether is highly flammable. Ensure there are no open flames or ignition sources in the vicinity.

- Always perform reactions in a well-ventilated fume hood.

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References

- 1. researchgate.net [researchgate.net]
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